

Application Notes and Protocols for SR10067

Dissolution

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Compound of Interest

Compound Name: SR10067

Cat. No.: B1399069

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution of **SR10067**, a potent and selective REV-ERB agonist, for experimental use. Adherence to these guidelines is crucial for ensuring the compound's stability, bioavailability, and the reproducibility of experimental results.

Compound Information

- Name: **SR10067**
- Target: REV-ERB α and REV-ERB β [\[1\]](#)
- Biological Activity: **SR10067** is a synthetic agonist of the nuclear receptors REV-ERB α and REV-ERB β , which are key regulators of the circadian clock and metabolism.[\[2\]](#)[\[3\]](#) By activating REV-ERBs, **SR10067** represses the transcription of target genes, including core clock components like Bmal1.[\[2\]](#)[\[4\]](#) This activity makes it a valuable tool for studying the roles of the circadian clock in various physiological and pathological processes, including metabolic diseases, sleep disorders, and inflammatory conditions.

Solubility Data

SR10067 is a hydrophobic compound requiring organic solvents for dissolution. The following table summarizes its solubility in common laboratory solvents for the preparation of stock solutions.

Solvent	Application	Maximum Concentration	Notes
DMSO	In Vitro	100 mg/mL (214.79 mM)	Ultrasonic treatment may be required for complete dissolution.
10% DMSO in Corn Oil	In Vivo	≥ 2.5 mg/mL (5.37 mM)	Prepare fresh for each experiment.
DMSO/Saline (15:85 by volume)	In Vivo	Not Specified	Used for intraperitoneal injections in mice.

Note: It is always recommended to perform a small-scale solubility test before preparing a large batch of the solution.

Experimental Protocols

In Vitro Stock Solution Preparation (100 mM DMSO Stock)

This protocol describes the preparation of a 100 mM stock solution of **SR10067** in dimethyl sulfoxide (DMSO), suitable for most cell-based assays.

Materials:

- **SR10067** powder
- Anhydrous DMSO (cell culture grade)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **SR10067** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM solution, weigh out 46.56 mg of **SR10067** (Molecular Weight: 465.58 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

In Vivo Formulation Preparation (for Intraperitoneal Injection)

This protocol details the preparation of an **SR10067** formulation suitable for intraperitoneal (i.p.) administration in animal models, such as mice.

Materials:

- **SR10067** powder
- Anhydrous DMSO

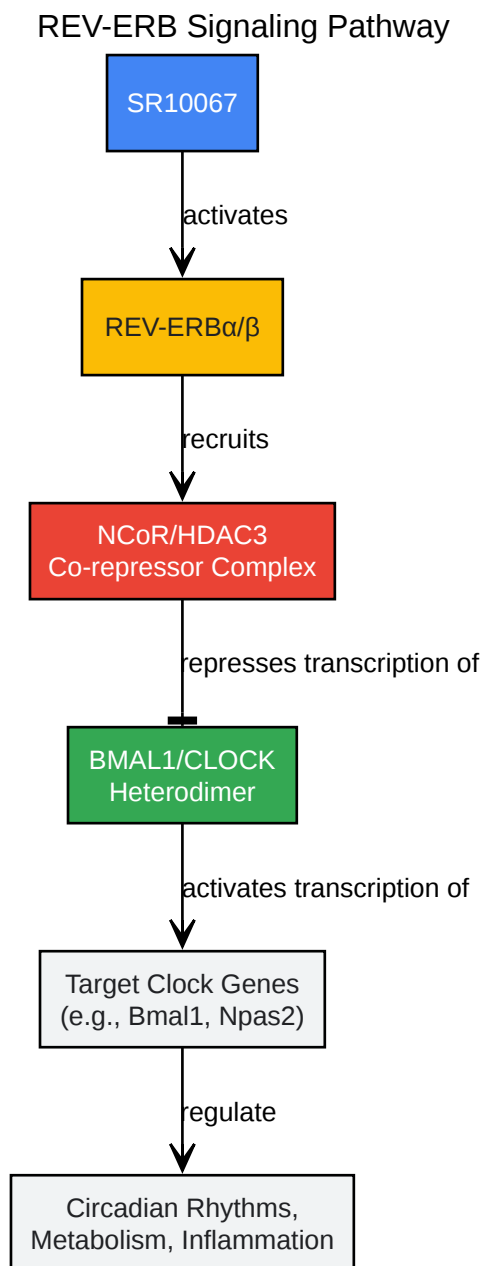
- Corn oil (or saline, depending on the specific protocol)
- Sterile tubes
- Vortex mixer

Procedure:

- Initial Dissolution:
 - Prepare a concentrated stock of **SR10067** in DMSO. For example, dissolve the total required amount of **SR10067** for the study in a minimal volume of DMSO.
- Vehicle Preparation:
 - For Corn Oil Formulation: In a separate sterile tube, measure the required volume of corn oil.
 - For Saline Formulation: In a separate sterile tube, measure the required volume of sterile 0.9% saline.
- Formulation:
 - Corn Oil: Slowly add the **SR10067**/DMSO stock solution to the corn oil while vortexing to create a 10% DMSO in corn oil solution. For example, to prepare 1 mL of the final formulation, add 100 µL of the **SR10067**/DMSO stock to 900 µL of corn oil.
 - Saline: Slowly add the **SR10067**/DMSO stock to the saline while vortexing to achieve the desired final concentration and DMSO percentage (e.g., 15% DMSO in saline).
- Homogenization: Vortex the final formulation thoroughly to ensure a homogenous suspension. The solution should be clear.
- Administration: Use the freshly prepared formulation for intraperitoneal injection. A typical dosage used in mice is 30 mg/kg.

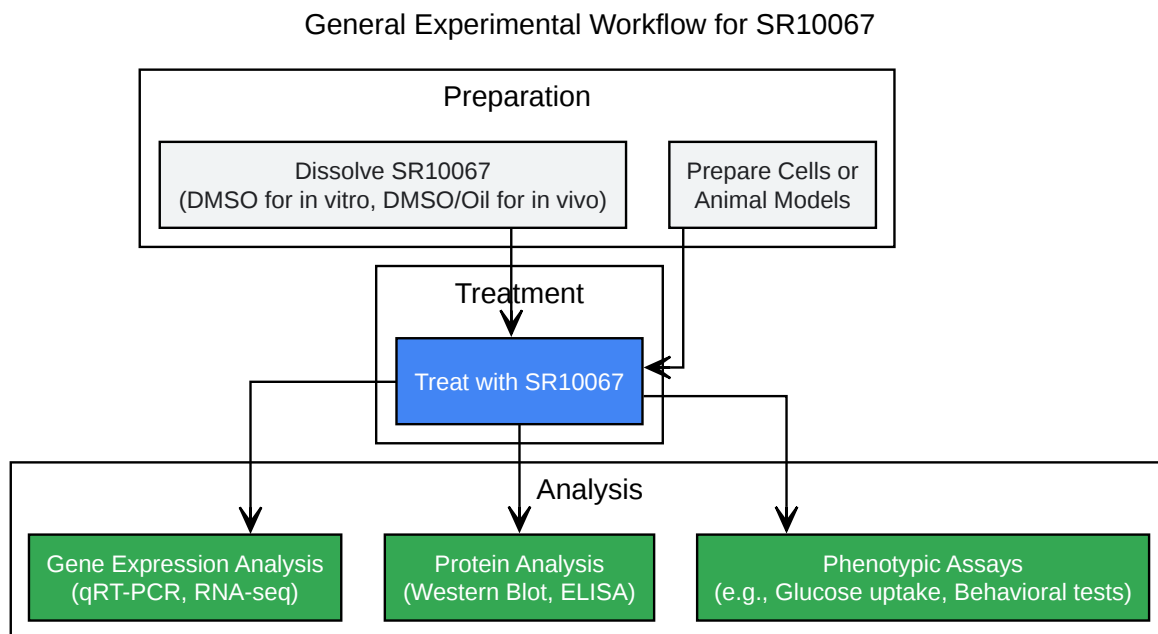
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of REV-ERB and a general experimental workflow for studying the effects of **SR10067**.



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Caption: REV-ERB Signaling Pathway Activated by **SR10067**.



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Caption: General Experimental Workflow Using **SR10067**.

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